

"Methyl 2-cyano-3-(dimethylamino)acrylate" vs. ethyl cyanoacetate in heterocycle synthesis

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Compound of Interest

Compound Name: Methyl 2-cyano-3-(dimethylamino)acrylate

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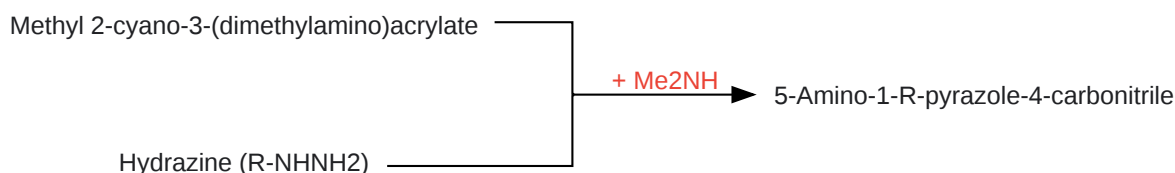
Synthesis of Pyrazoles

Pyrazoles are a class of five-membered aromatic heterocycles containing two adjacent nitrogen atoms. They are privileged scaffolds in medicinal chemistry, found in drugs such as the anti-inflammatory Celecoxib and the anti-obesity agent Rimonabant.

Route A: Methyl 2-cyano-3-(dimethylamino)acrylate

This reagent provides a direct and efficient route to 5-aminopyrazoles. The reaction proceeds via a nucleophilic attack of hydrazine at the C3 position, followed by displacement of the dimethylamino group and subsequent intramolecular cyclization onto the nitrile.

The general reaction scheme is as follows: Reaction of **methyl 2-cyano-3-(dimethylamino)acrylate** with hydrazine.



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Caption: Synthesis of 5-aminopyrazoles.

This method is highly effective because the enaminoate is already activated for nucleophilic attack and cyclization, often requiring mild conditions and short reaction times.

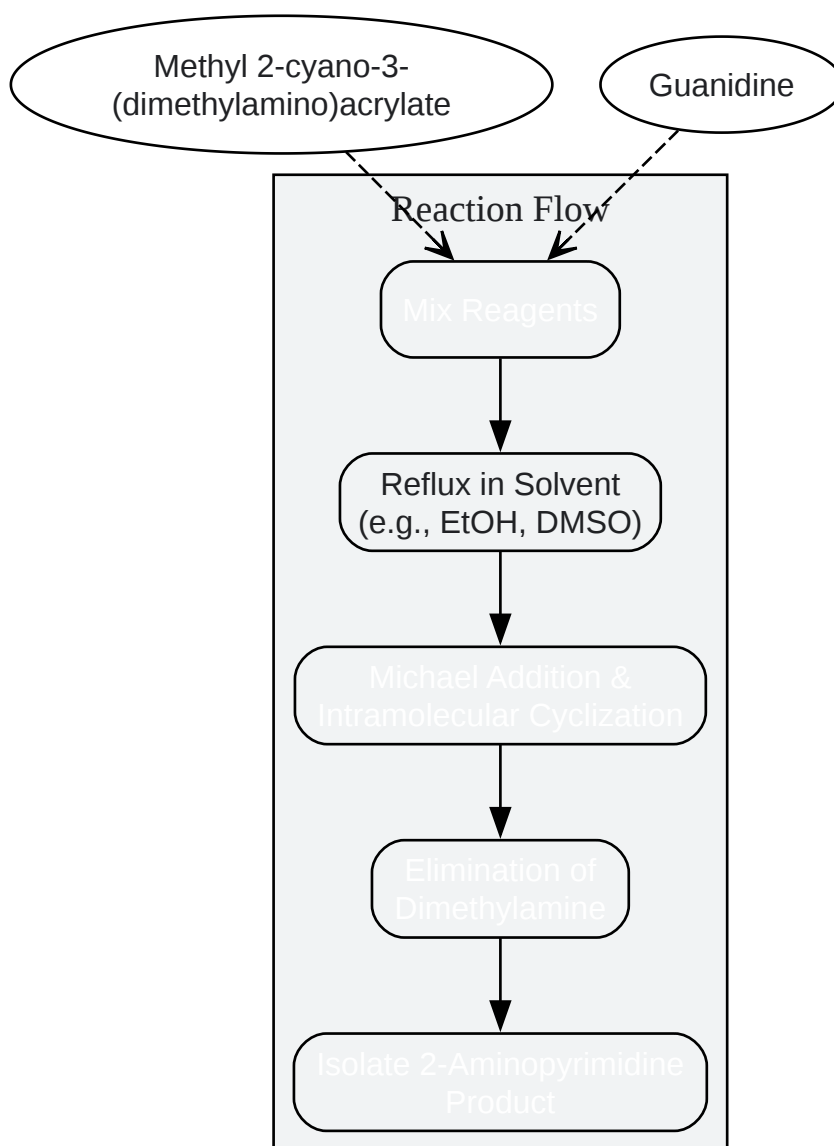
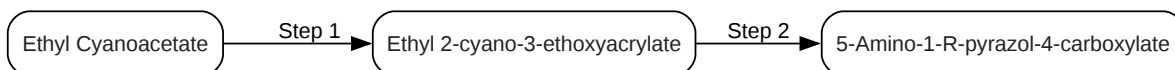
Route B: Ethyl Cyanoacetate

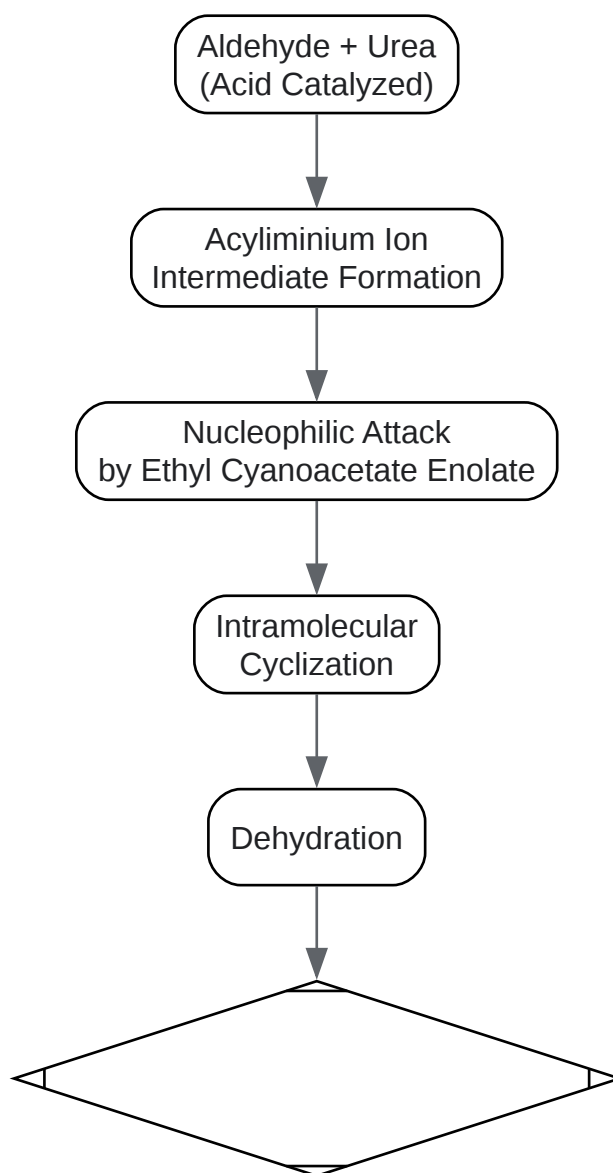
The synthesis of pyrazoles from ethyl cyanoacetate is a more classical, multi-step approach. A common strategy involves first converting ethyl cyanoacetate into a suitable 1,3-dielectrophile, such as ethyl 2-cyano-3-ethoxyacrylate (via reaction with triethyl orthoformate), which can then react with hydrazine.

The general reaction scheme is as follows: Two-step synthesis of pyrazoles from ethyl cyanoacetate.

+ Hydrazine (R-NHNH₂)

+ Triethyl Orthoformate
+ Acetic Anhydride





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